

Kinoprene in Integrated Pest Management: Application Notes and Protocols

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Compound of Interest

Compound Name: Kinoprene

Cat. No.: B1673650

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Introduction

Kinoprene is a biochemical insecticide classified as a juvenile hormone (JH) mimic.[1] As an insect growth regulator (IGR), it disrupts the normal development and molting processes in target pests, making it a valuable tool in Integrated Pest Management (IPM) programs.[1] Its mode of action is highly specific to insects, targeting physiological processes not present in vertebrates, which generally results in low mammalian toxicity. **Kinoprene** is primarily used in greenhouse settings to control various ornamental pests, including aphids, whiteflies, and mealybugs.[1]

An IPM approach focuses on long-term pest prevention through a combination of techniques, including biological control, habitat manipulation, modification of cultural practices, and the use of resistant varieties.[2] Chemical controls, such as **kinoprene**, are used only when necessary and in a manner that minimizes risks to human health and the environment.[2]

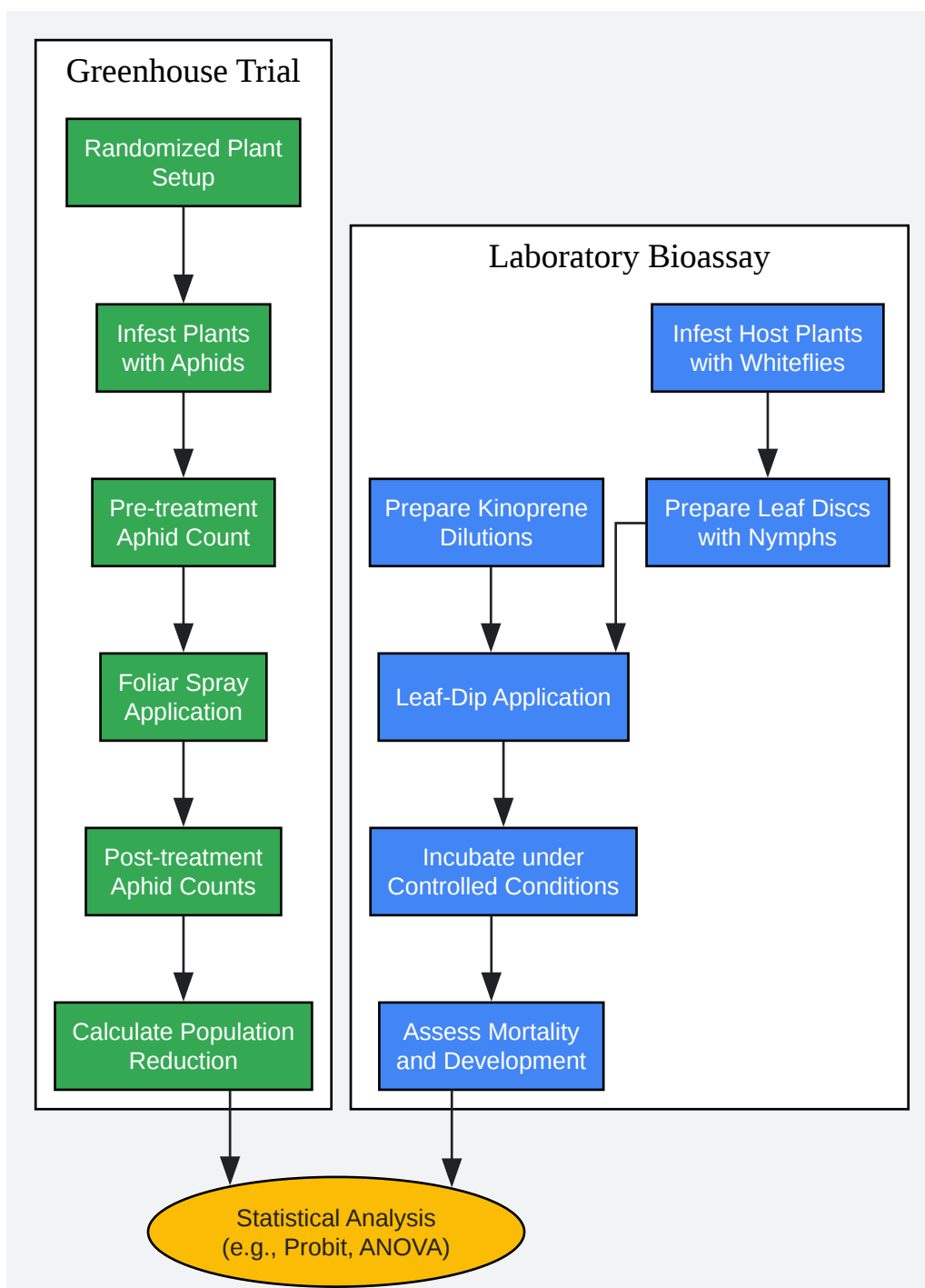
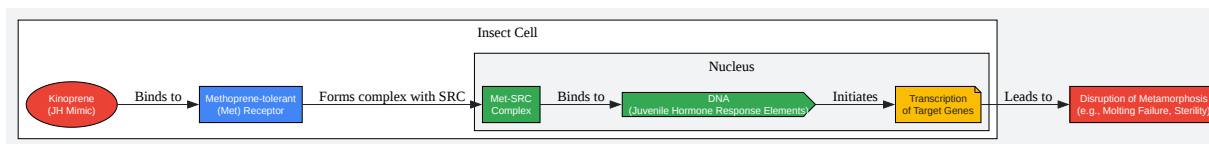
Mode of Action: Juvenile Hormone Mimicry

Kinoprene functions by mimicking the action of juvenile hormone, a natural insect hormone that regulates metamorphosis, reproduction, and other developmental processes.[1] In immature insects, high levels of JH maintain the larval or nymphal state. A decrease in JH titer is necessary for the insect to molt into its next life stage and eventually reach adulthood.

Kinoprene disrupts this process by artificially maintaining high levels of JH activity. When exposed to **kinoprene**, insect larvae or nymphs are unable to successfully molt into pupae or adults, leading to mortality or the development of sterile, non-viable adults. This disruption of the life cycle prevents the pest population from expanding.

Signaling Pathway of Juvenile Hormone Mimics

The molecular action of juvenile hormone and its mimics involves an intracellular receptor called Methoprene-tolerant (Met).[3] The following diagram illustrates the generally accepted signaling pathway:



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References

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